

physical properties of 3-Bromo-5-fluorobenzotrifluoride

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Compound of Interest

Compound Name: *3-Bromo-5-fluorobenzotrifluoride*

Cat. No.: *B155950*

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An In-depth Technical Guide on the Physical Properties of **3-Bromo-5-fluorobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-Bromo-5-fluorobenzotrifluoride** (CAS No: 130723-13-6). The information herein is compiled for use in research, chemical synthesis, and drug development applications where precise physical data is critical. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical workflow for the characterization of such compounds.

Core Physical and Chemical Properties

3-Bromo-5-fluorobenzotrifluoride is a halogenated aromatic compound recognized for its utility as an intermediate in the synthesis of complex molecules, particularly in the development of pharmaceuticals and agrochemicals. Its trifluoromethyl group enhances lipophilicity, which can be a desirable trait for improving the bioavailability of drug candidates.^[1] The compound's general appearance is a colorless to light yellow liquid or a low-melting solid.^{[2][3]}

Data Summary

The quantitative physical properties of **3-Bromo-5-fluorobenzotrifluoride** are summarized in the table below. Data has been aggregated from various chemical suppliers and databases; where discrepancies exist, they are noted.

Property	Value	Source(s)
CAS Number	130723-13-6	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₇ H ₃ BrF ₄	[1] [2] [4] [5] [7]
Molecular Weight	243.00 g/mol	[1] [4] [5] [7]
Appearance	Colorless to yellow liquid or low-melting solid	[1] [2] [3]
Density	1.511 g/mL at 25 °C	[3]
1.7 ± 0.1 g/cm ³		[2]
1.71 g/cm ³		[1]
Boiling Point	138-139 °C (lit.)	[2] [3]
139 °C		[1]
146.00 °C		[4]
Refractive Index	n _{20/D} 1.455	[2]
n _{20/D} 1.456 (lit.)		[3]
n _{20/D} 1.46		[1]
Flash Point	>230 °F (>110 °C)	[2] [3]
110.00 °C		[4]
Vapor Pressure	4.75 mmHg at 25 °C	[2] [3]
Solubility	Not easily soluble in water, but soluble in organic solvents.	[3]

Experimental Protocols for Property Determination

The following sections describe the standard methodologies for determining the key physical properties listed above. These protocols are based on internationally recognized standards, such as those from the OECD (Organisation for Economic Co-operation and Development) and ASTM International.

Boiling Point Determination (OECD Guideline 103)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^[8] Several methods are available for its determination.^{[9][10]}

- Distillation Method: This is a common method for determining the boiling point.^[10] A sample of the liquid (at least 5 mL) is heated in a distillation flask.^{[8][11]} The temperature of the vapor that is in equilibrium with the boiling liquid is measured with a thermometer. The highest, stable temperature recorded during the distillation of the bulk material is taken as the boiling point.^{[8][11]} It is crucial that the thermometer bulb is properly placed in the vapor phase and that the barometric pressure is recorded.^{[10][11]}
- Thiele Tube Method: This micro-method is suitable for small sample volumes (<0.5 mL).^[11] The liquid is placed in a small fusion tube, and an inverted, sealed capillary tube is added. The assembly is attached to a thermometer and heated in a Thiele tube containing oil. Heating is continued until a rapid stream of bubbles emerges from the capillary. The apparatus is then allowed to cool, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.^[12]
- Other Methods: Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA) can also be used, which detect the temperature of the phase transition.^{[9][13]}

Density Measurement (ASTM D4052)

Density is the mass per unit volume of a substance.^[14] For liquids like **3-Bromo-5-fluorobenzotrifluoride**, a digital density meter operating on the oscillating U-tube principle is a precise method.^{[4][7]}

- Principle: A small volume of the liquid sample (approx. 1-2 mL) is introduced into a U-shaped oscillating tube.^[7]
- Procedure: The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.^[7] This frequency change is then used, in conjunction with calibration data from fluids of known density (like dry air and pure water), to calculate the density of the sample at a specified temperature.^{[5][7]} The temperature must be precisely controlled, as density is temperature-dependent.^[15]

- Alternative Method (Pycnometry): A pycnometer, a glass flask with a precisely known volume, can also be used. The pycnometer is weighed empty, then filled with the sample liquid and weighed again. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[14]

Refractive Index Measurement (ASTM D1218)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is often used for identification and purity assessment.

- Apparatus: An Abbe refractometer is the standard instrument used for this measurement.[16]
- Procedure: A few drops of the liquid sample are placed on the surface of the lower prism of the refractometer.[17] The prisms are closed, and a light source is directed through them. The user looks through the eyepiece and adjusts the controls until a sharp boundary between light and dark fields is aligned with the crosshairs.[17] The refractive index is then read directly from the instrument's calibrated scale.[16] Temperature control is critical, and measurements are typically performed at 20 °C.[17]

Flash Point Determination (ASTM D93 / ASTM D56)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.[3][18] This is a critical safety parameter.

- Closed-Cup Methods: These methods are preferred as they generally yield lower, more conservative (safer) values.[19]
 - Pensky-Martens Closed Cup Tester (ASTM D93): This method is suitable for liquids with higher viscosities. A sample is heated in a closed cup at a controlled rate while being stirred. An ignition source is periodically directed into the cup, and the flash point is the temperature at which a flash is observed.[3][20]
 - Tag Closed Cup Tester (ASTM D56): This method is used for low-viscosity liquids. The principle is similar to the Pensky-Martens method but uses a different apparatus.[3][19]

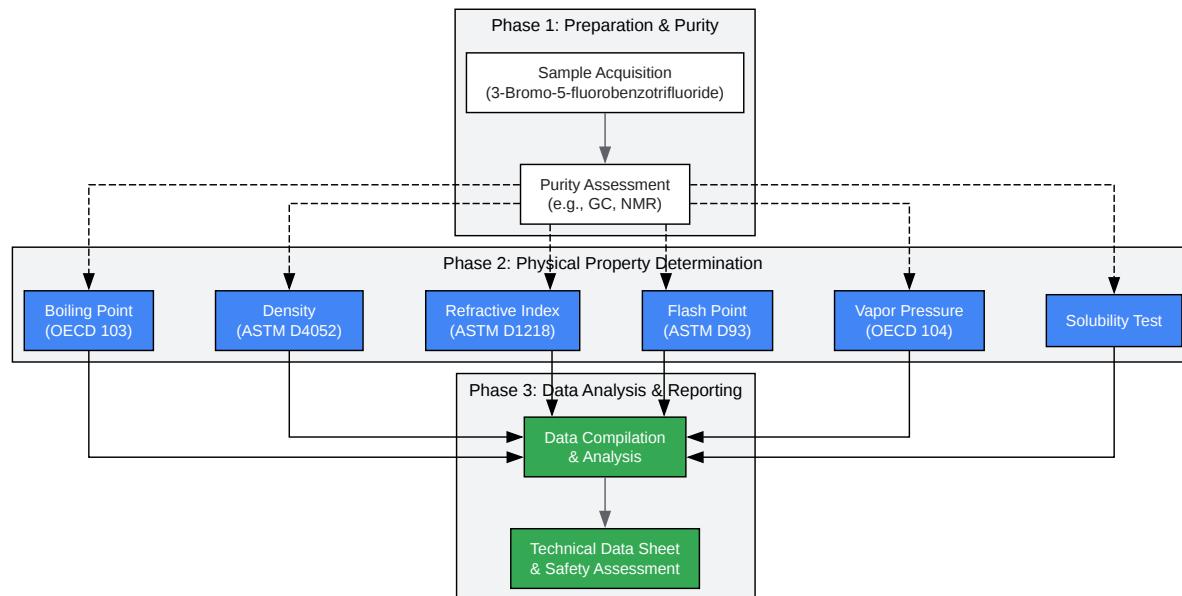
Vapor Pressure Determination (OECD Guideline 104)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature.

- **Static Method:** A sample of the substance is placed in a container connected to a pressure measuring device. The container is evacuated and thermostated until equilibrium is reached. The pressure measured is the vapor pressure of the substance at that temperature.[21][22]
- **Gas Saturation Method:** A stream of inert gas is passed slowly through a sample of the substance at a constant temperature, allowing the gas to become saturated with the substance's vapor. The amount of substance transported by the gas is determined, and from this, the vapor pressure is calculated.[22][23] This method is suitable for substances with low vapor pressures.[24]

Workflow for Physical Property Characterization

The following diagram illustrates a standardized workflow for the physical and chemical characterization of a liquid chemical compound such as **3-Bromo-5-fluorobenzotrifluoride**.

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Caption: Workflow for the characterization of physical properties.

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